

Proper Disposal of Red 27: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Red 27

Cat. No.: B1172320

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical substances like **Red 27** is a critical component of laboratory safety and regulatory compliance. This guide provides essential safety information and a step-by-step operational plan for the disposal of D&C **Red 27** and its related waste materials.

Immediate Safety and Handling Precautions

While D&C **Red 27** Aluminum Lake is not classified as a hazardous substance under normal conditions, it is imperative to handle it with care, as with all laboratory chemicals.^[1]^[2] Airborne organic pigment dust may present an explosion hazard.^[2]

Personal Protective Equipment (PPE):

- **Eye Protection:** Wear safety glasses or goggles. In case of eye contact, rinse cautiously with water for several minutes. If irritation persists, seek medical attention.^[1]
- **Hand Protection:** Wear appropriate chemical-resistant gloves.
- **Respiratory Protection:** In areas with high dust concentration, a self-contained breathing apparatus is recommended.^[2]
- **Protective Clothing:** Wear a lab coat or other protective suit.^[2]

Quantitative Safety Data Summary

| Parameter | Value | Source |
|-----------------------------|--|--------|
| Acute Toxicity (Oral) | Category 5 | [1] |
| Acute Toxicity (Inhalation) | Category 5 | [1] |
| Eye Damage/Irritation | Category 2B | [1] |
| Incompatible Materials | Oxidizing and reducing agents | [1] |
| Hazardous Decomposition | Carbon monoxide, carbon dioxide, oxides of nitrogen, toxic fumes | [1] |

Step-by-Step Disposal Protocol

The disposal of **Red 27** and its associated waste should be conducted in accordance with institutional and local regulations. The following protocol provides a general framework for proper disposal.

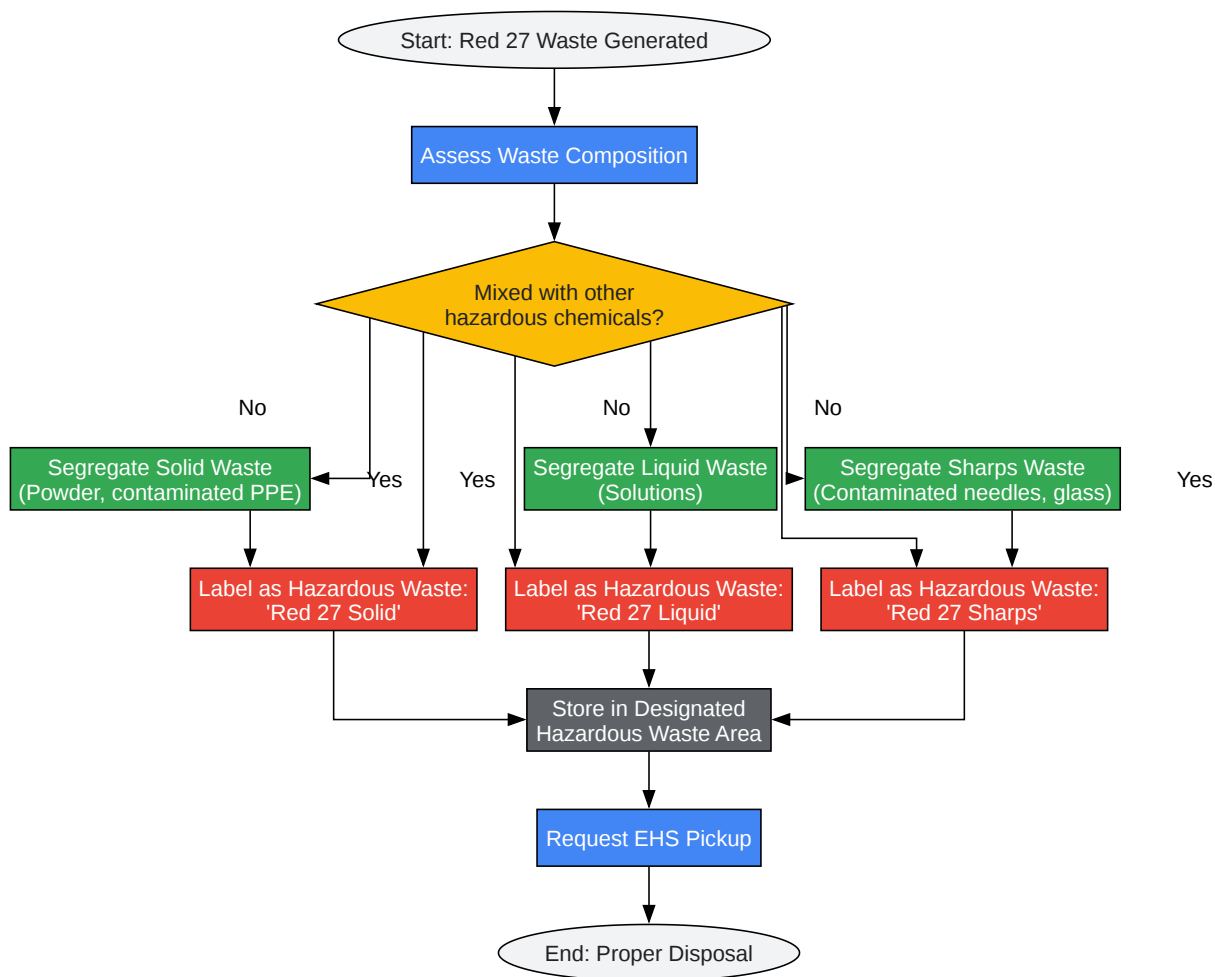
Experimental Protocol for Waste Segregation and Disposal:

- Waste Characterization: Determine if the **Red 27** waste is mixed with other hazardous materials. The U.S. Environmental Protection Agency (EPA) has listed non-wastewater streams from the production of certain dyes and pigments as hazardous waste (K181).[3][4][5] This listing is based on the presence of specific constituents of concern, such as aniline, above certain threshold levels.[3][4]
- Segregation:
 - Solid Waste: Collect unused or expired **Red 27** powder, contaminated personal protective equipment (PPE), and other solid materials in a designated, clearly labeled hazardous waste container.
 - Liquid Waste: Collect solutions containing **Red 27** in a separate, labeled hazardous waste container. Do not empty into drains.[2]
 - Sharps: Any chemically contaminated sharps (e.g., needles, broken glass) should be disposed of in a labeled, puncture-resistant sharps container.

- Container Management:
 - Ensure all waste containers are properly sealed and stored in a designated hazardous waste accumulation area.
 - Label containers with "Hazardous Waste," the name of the chemical (**Red 27**), and the accumulation start date.
- Disposal Request:
 - Contact your institution's Environmental Health & Safety (EHS) department to arrange for a hazardous waste pickup.^[6]
 - Provide a detailed inventory of the waste to the EHS personnel.
- Record Keeping: Maintain accurate records of the amount of **Red 27** disposed of and the date of disposal.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **Red 27** waste.



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Caption: Logical workflow for the proper disposal of **Red 27** waste.

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